

Application Notes and Protocols: KW-2450 Free Base Solubility and Handling in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KW-2450 free base

Cat. No.: B10827686

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction:

KW-2450 is an orally bioavailable small molecule inhibitor targeting the tyrosine kinases of the insulin-like growth factor 1 receptor (IGF-1R) and the insulin receptor (IR).[1][2] The overexpression and excessive activation of IGF-1R are implicated in the proliferation and survival of numerous solid tumors, making it a key target in oncology research.[2] By inhibiting IGF-1R and IR, KW-2450 can block critical downstream signaling pathways, leading to the suppression of tumor cell growth and the induction of apoptosis.[1][3] Due to its hydrophobic nature, **KW-2450 free base** is readily soluble in dimethyl sulfoxide (DMSO), a polar aprotic solvent widely used in experimental biology for dissolving and storing such compounds.[3][4] These notes provide detailed data and protocols for the proper handling, solubilization, and application of **KW-2450 free base** in DMSO for research purposes.

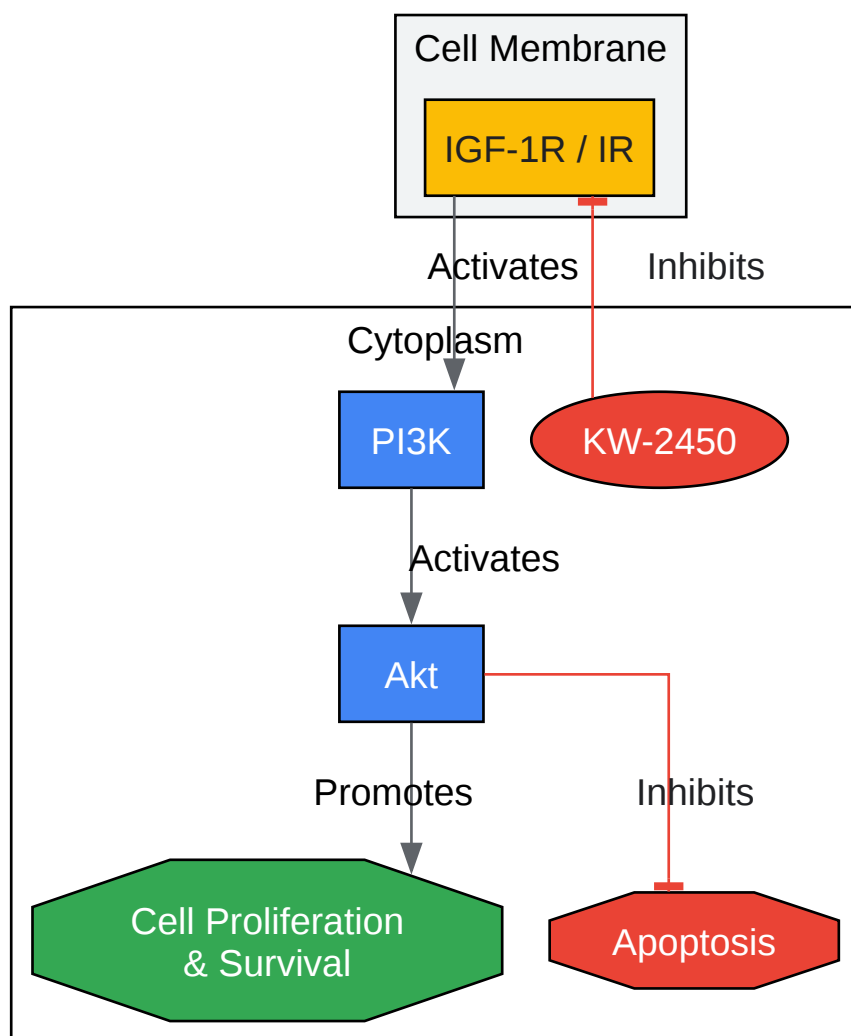
Data Presentation: Solubility

While specific quantitative solubility data for **KW-2450 free base** in DMSO is not widely published, it is generally reported to be soluble in DMSO.[3] The following table summarizes the known properties and solubility information. For precise experimental needs, it is recommended to empirically determine the maximum solubility.

Property	Value	Reference
Compound Name	KW-2450 Free Base	[3]
CAS Number	904899-25-8	[3]
Molecular Formula	C ₂₈ H ₂₉ N ₅ O ₃ S	[3]
Molecular Weight	515.63 g/mol	[3]
Solvent	Dimethyl Sulfoxide (DMSO)	[3]
Reported Solubility	Soluble	[3]
Recommended Storage	Stock solutions in DMSO at -20°C or -80°C for long-term storage.	[3]

Signaling Pathway

KW-2450 exerts its anti-tumor effects by inhibiting the phosphorylation of IGF-1R and IR, which in turn blocks the activation of downstream pro-survival signaling cascades, most notably the PI3K/Akt pathway. This pathway is crucial for cell proliferation, growth, and the inhibition of apoptosis.



[Click to download full resolution via product page](#)

Caption: Signaling pathway inhibited by KW-2450.

Experimental Protocols

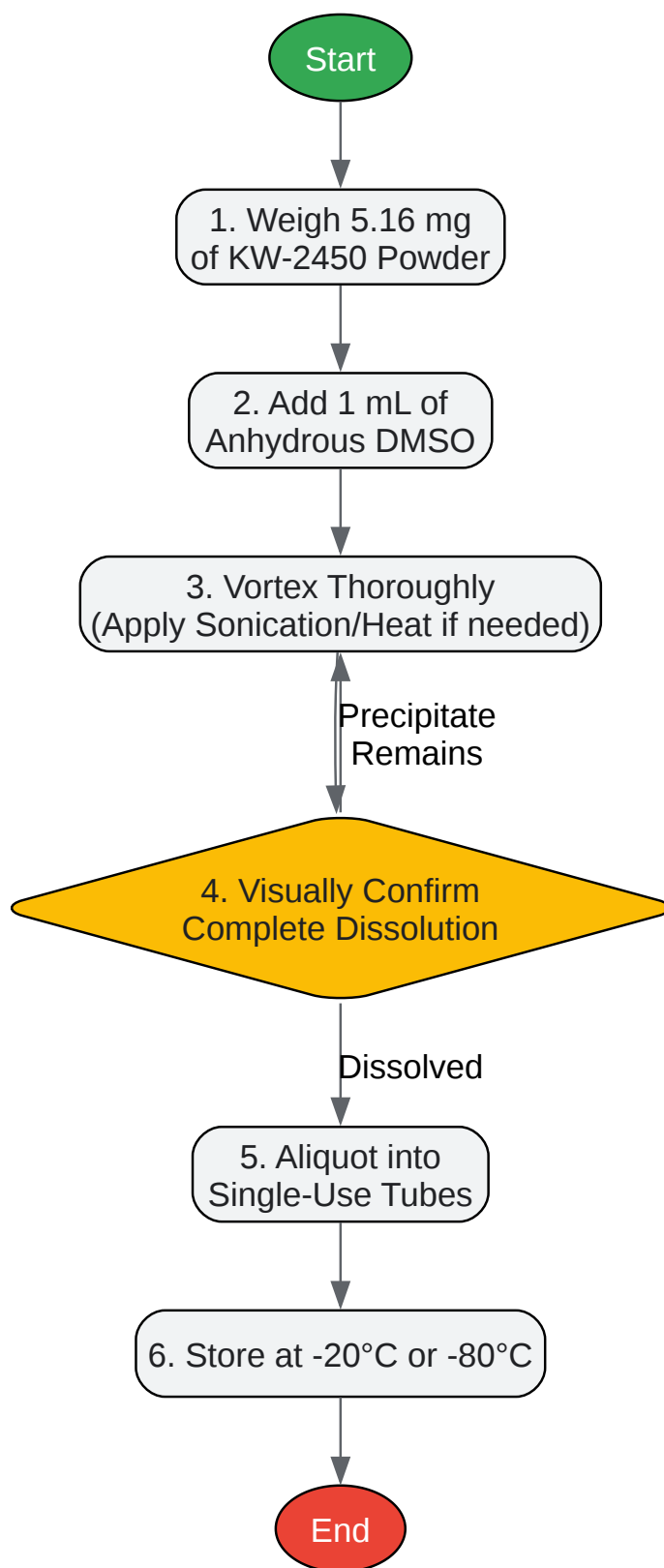
Protocol 1: Preparation of a 10 mM KW-2450 Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution, which is a common starting point for subsequent dilutions in experimental assays.

Materials:

- **KW-2450 free base** powder (CAS 904899-25-8)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic water bath (optional)
- Sterile 0.22 μm syringe filter (optional, for sensitive applications)

Workflow Diagram:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Facebook [cancer.gov]
- 2. Preclinical and first-in-human phase I studies of KW-2450, an oral tyrosine kinase inhibitor with insulin-like growth factor receptor-1/insulin receptor selectivity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medkoo.com [medkoo.com]
- 4. pubcompare.ai [pubcompare.ai]
- To cite this document: BenchChem. [Application Notes and Protocols: KW-2450 Free Base Solubility and Handling in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10827686#kw-2450-free-base-solubility-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com